

Cassia Gum: A Technical Guide to its GRAS Notification

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Compound of Interest

Compound Name: Cassia Gum

CAS No.: 51434-18-5

Cat. No.: B16089379

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the Generally Recognized as Safe (GRAS) notification details for **cassia gum**. It is intended for researchers, scientists, and drug development professionals seeking detailed information on its safety and regulatory status.

Introduction to Cassia Gum

Cassia gum is a natural hydrocolloid extracted from the endosperm of the seeds of *Cassia tora* and *Cassia obtusifolia*. It is a polysaccharide primarily composed of a linear chain of (1 → 4)-β-D-mannopyranose units with (1 → 6)-linked α-D-galactopyranose side chains. The ratio of mannose to galactose is approximately 5:1.^[1] This structure is similar to other well-known galactomannans such as guar gum and locust bean gum.^[1] In the food industry, **cassia gum** functions as a thickener, gelling agent, stabilizer, and emulsifier.^[2]

Regulatory Status

Cassia gum has been the subject of GRAS notices submitted to the U.S. Food and Drug Administration (FDA) for its use in various food applications. Two notable GRAS notices are

GRN 000051, submitted by B.F. Goodrich, and GRN 000139, submitted by Noveon, Inc.[3][4] The intended use outlined in GRN 000139 was as a thickening agent, texturizer, and water retention aid in cheese-creme fillings, desserts, dry soup mixes, oil-free salad dressings, and meat and poultry products at a maximum level of 5,000 parts per million.[4] It is also approved for use in pet food in Europe.[5]

A critical aspect of the safety assessment of **cassia gum** is the control of anthraquinones, which are naturally present in the seeds of the cassia plant. The manufacturing process for food-grade **cassia gum** includes a purification step, typically involving extraction with isopropanol, to reduce the anthraquinone content to a maximum of 0.5 mg/kg.[6] This purification is crucial, as semi-refined **cassia gum** with higher levels of anthraquinones has shown mutagenic potential in some studies.[7][8]

Quantitative Data

The following tables summarize the key quantitative data related to the specification and safety of purified **cassia gum**.

Table 1: Chemical and Physical Specifications of Cassia Gum

Parameter	Specification	Reference
Polysaccharide Content	≥ 75%	[1]
Mannose to Galactose Ratio	~ 5:1	[1]
Moisture Content	≤ 12%	-
Ash Content	≤ 1.2%	[7]
Acid-Insoluble Matter	≤ 2.0%	[7]
Protein (N x 6.25)	≤ 7%	[7]
Anthraquinones	≤ 0.5 mg/kg	[6]
Lead	≤ 2 mg/kg	-
Arsenic	≤ 3 mg/kg	-

Note: Some specifications are based on general food additive standards and may not be explicitly detailed in all publicly available GRAS notification summaries.

Table 2: Summary of Toxicological Endpoints

Study Type	Result	Reference
Acute Oral Toxicity (Rat)	LD50 > 5000 mg/kg bw	[9]
Subchronic Toxicity (Rat, 90-day)	No Observed Adverse Effect Level (NOAEL) established	[2]
Mutagenicity (Ames Test)	Non-mutagenic (for purified cassia gum)	[7][8]
Reproductive & Developmental Toxicity	No evidence of reproductive or developmental toxicity	[5]

Disclaimer: The detailed quantitative results from these studies (e.g., specific NOAEL values from the subchronic study) are not consistently available in the public domain. The information presented is a summary of the conclusions from regulatory assessments and scientific reviews.

Experimental Protocols

Detailed experimental protocols for the pivotal toxicology studies submitted as part of the GRAS notifications are not fully available in the public record. The following descriptions are based on standard OECD guidelines and information inferred from summaries in regulatory documents and scientific publications.

Acute Oral Toxicity Study

- Objective: To determine the acute toxicity of a single high dose of **cassia gum**.
- Methodology (General Principles based on OECD Guideline 423):
 - Test System: Typically rats (e.g., Sprague-Dawley or Wistar strain), both male and female.
 - Dosing: A single oral gavage dose of **cassia gum**, often up to a limit dose of 5000 mg/kg body weight.

- Observation Period: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for a period of 14 days.
- Necropsy: A gross necropsy is performed on all animals at the end of the observation period.
- Results Summary: Studies on **cassia gum** and similar gums have consistently shown a lack of acute toxicity, with LD50 values typically greater than the highest dose tested (e.g., >5000 mg/kg bw).[9]

Subchronic Oral Toxicity Study (90-Day)

- Objective: To evaluate the potential adverse effects of repeated oral administration of **cassia gum** over a 90-day period.
- Methodology (General Principles based on OECD Guideline 408):
 - Test System: Rats (e.g., Sprague-Dawley or Wistar strain), with multiple dose groups (e.g., low, mid, high) and a control group.
 - Dosing: **Cassia gum** is administered daily, typically mixed in the diet or via gavage, for 90 consecutive days.
 - Observations: Include clinical signs, body weight, food consumption, ophthalmology, hematology, clinical chemistry, and urinalysis.
 - Pathology: At the end of the study, a full necropsy is performed, organ weights are recorded, and a comprehensive histopathological examination of tissues is conducted.
- Results Summary: The available data indicates that **cassia gum** does not produce adverse effects in 90-day studies in rats at the tested doses.[2]

Mutagenicity - Bacterial Reverse Mutation Assay (Ames Test)

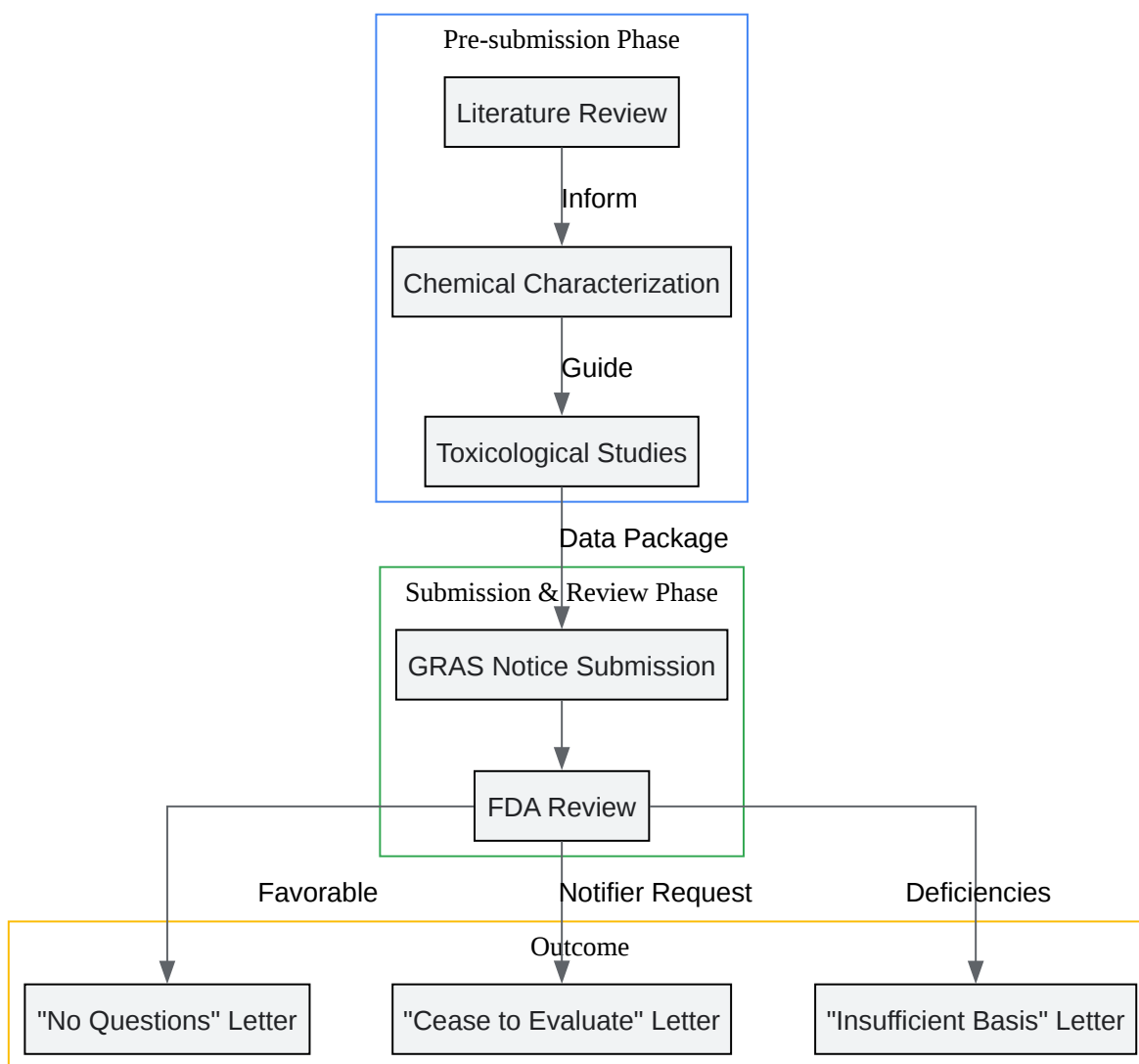
- Objective: To assess the potential of **cassia gum** to induce gene mutations in bacteria.
- Methodology (General Principles based on OECD Guideline 471):

- Test System: Multiple strains of *Salmonella typhimurium* (e.g., TA98, TA100, TA1535, TA1537) and often *Escherichia coli* (e.g., WP2 uvrA), with and without metabolic activation (S9 mix).
- Procedure: The bacterial strains are exposed to various concentrations of **cassia gum**. The number of revertant colonies (bacteria that have mutated back to a state where they can grow in a histidine-deficient medium) is counted.
- Results Summary: Purified **cassia gum** (anthraquinone content < 0.5 mg/kg) is not mutagenic in the Ames test.^{[7][8]} However, semi-refined **cassia gum** with higher anthraquinone levels has shown positive results in some strains, highlighting the importance of the purification process.^[7]

Visualizations

GRAS Notification Safety Assessment Workflow

The following diagram illustrates the general workflow for the safety assessment of a food ingredient like **cassia gum** as part of a GRAS notification.



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Caption: General workflow for a GRAS notification safety assessment.

Cassia Gum Manufacturing and Purification Process

This diagram outlines the key steps in the manufacturing of food-grade **cassia gum**, emphasizing the purification stage.



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Caption: Manufacturing and purification process of **cassia gum**.

Conclusion

The available scientific evidence, as reviewed by regulatory bodies like the FDA and JECFA, supports the safety of purified **cassia gum** for its intended use in food. A comprehensive battery of toxicological studies has demonstrated a lack of acute, subchronic, and reproductive toxicity, as well as no mutagenic potential for the purified product. The key to the safety of food-grade **cassia gum** lies in the manufacturing process, which effectively reduces the levels of naturally occurring anthraquinones to negligible amounts. This technical guide provides a summary of the critical data and processes involved in the GRAS notification of **cassia gum** for professionals in the fields of research and drug development.

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